

Gatifloxacin-d4: A Technical Overview for Researchers

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Compound of Interest

Compound Name: *Gatifloxacin-d4*

Cat. No.: *B563244*

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This technical guide provides an in-depth overview of **Gatifloxacin-d4**, a deuterated isotopologue of the fourth-generation fluoroquinolone antibiotic, Gatifloxacin. This document is intended for researchers, scientists, and drug development professionals who utilize stable isotope-labeled compounds in their analytical methodologies.

Core Compound Specifications

Gatifloxacin-d4 is primarily employed as an internal standard in quantitative bioanalytical assays, particularly those involving liquid chromatography-mass spectrometry (LC-MS/MS). Its physical and chemical properties are crucial for accurate and reproducible experimental outcomes.

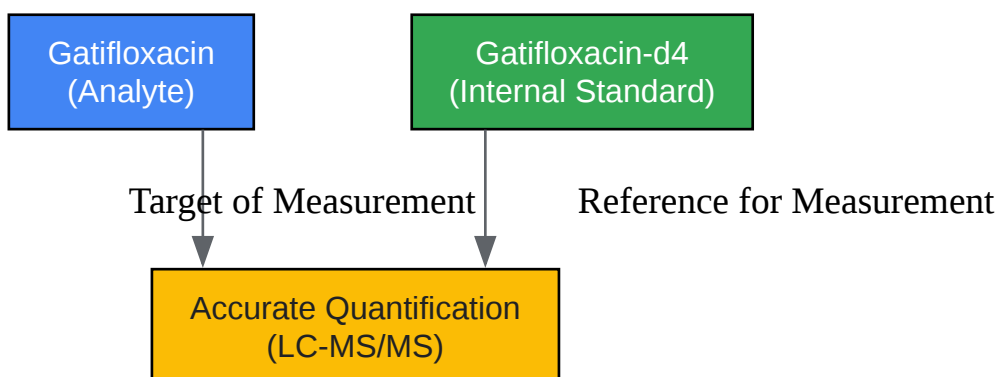
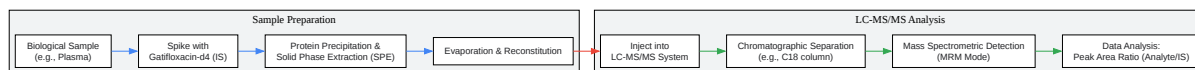
Property	Value	Citations
Chemical Formula	C ₁₉ H ₁₈ D ₄ FN ₃ O ₄	[1][2][3]
Molecular Weight	379.42 g/mol	[1][2]
Monoisotopic Mass	379.1845 u	
CAS Number	1190043-25-4	
Synonyms	1-Cyclopropyl-6-fluoro-8-methoxy-4-oxo-7-(2,2,5,5-tetradeuterio-3-methylpiperazin-1-yl)quinoline-3-carboxylic acid	

The Role of Gatifloxacin-d4 in Analytical Chemistry

Gatifloxacin-d4 serves as an ideal internal standard for the quantification of gatifloxacin in biological matrices such as plasma and ocular biofluids. The inclusion of deuterium atoms results in a higher mass-to-charge ratio (m/z) compared to the parent compound, Gatifloxacin. This mass difference allows for the simultaneous detection and differentiation of the analyte and the internal standard by a mass spectrometer, without significantly altering the chemical properties and chromatographic retention time. This ensures that any variability during sample preparation and analysis affects both the analyte and the standard equally, leading to more accurate and precise quantification.

Experimental Workflow: Quantification of Gatifloxacin in Biological Samples

The following diagram outlines a typical experimental workflow for the quantification of Gatifloxacin in a biological matrix using **Gatifloxacin-d4** as an internal standard, followed by LC-MS/MS analysis.



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